

Unveiling the Isoform Selectivity of Bisindolylmaleimide XI Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *Bisindolylmaleimide XI hydrochloride*

Cat. No.: *B1251115*

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This technical guide provides an in-depth analysis of the protein kinase C (PKC) isoform selectivity of **Bisindolylmaleimide XI hydrochloride** (also known as Ro 32-0432). This document collates critical quantitative data, outlines detailed experimental methodologies for assessing isoform specificity, and presents visual representations of key signaling pathways and experimental workflows to facilitate a comprehensive understanding of this potent and selective PKC inhibitor.

Core Data Presentation: PKC Isoform Inhibition Profile

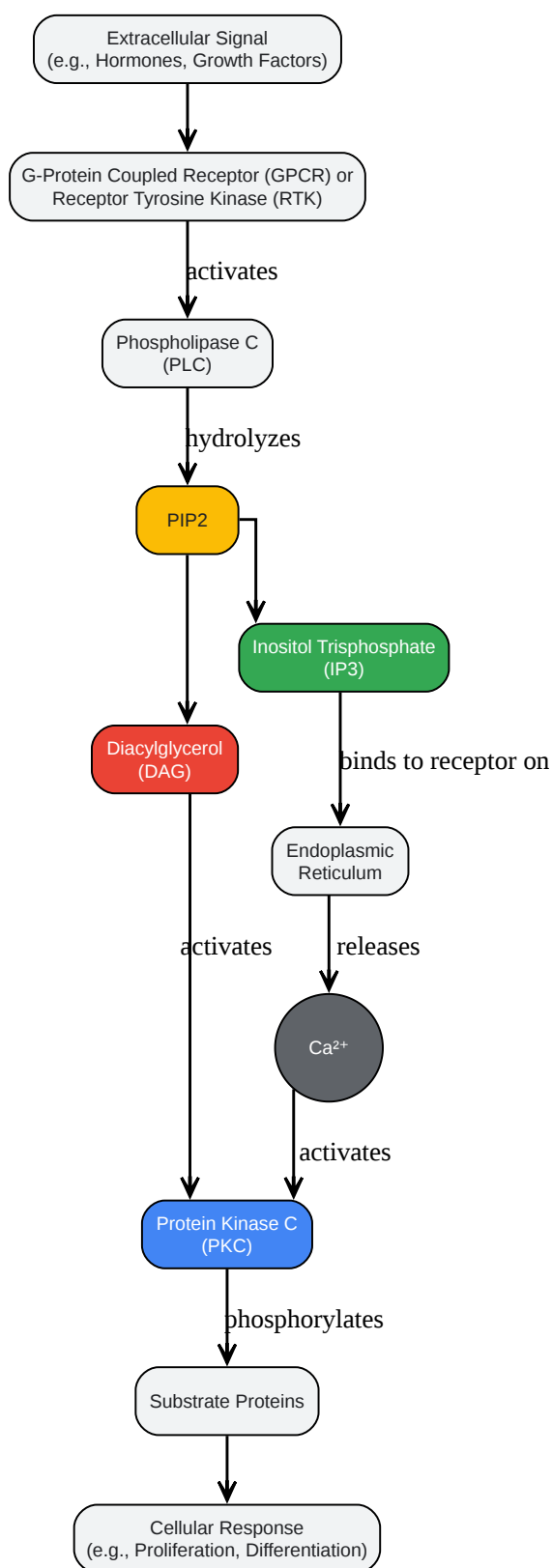
Bisindolylmaleimide XI hydrochloride has demonstrated significant potency and selectivity for various PKC isoforms. The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values, providing a clear comparison of its activity across different isoforms.

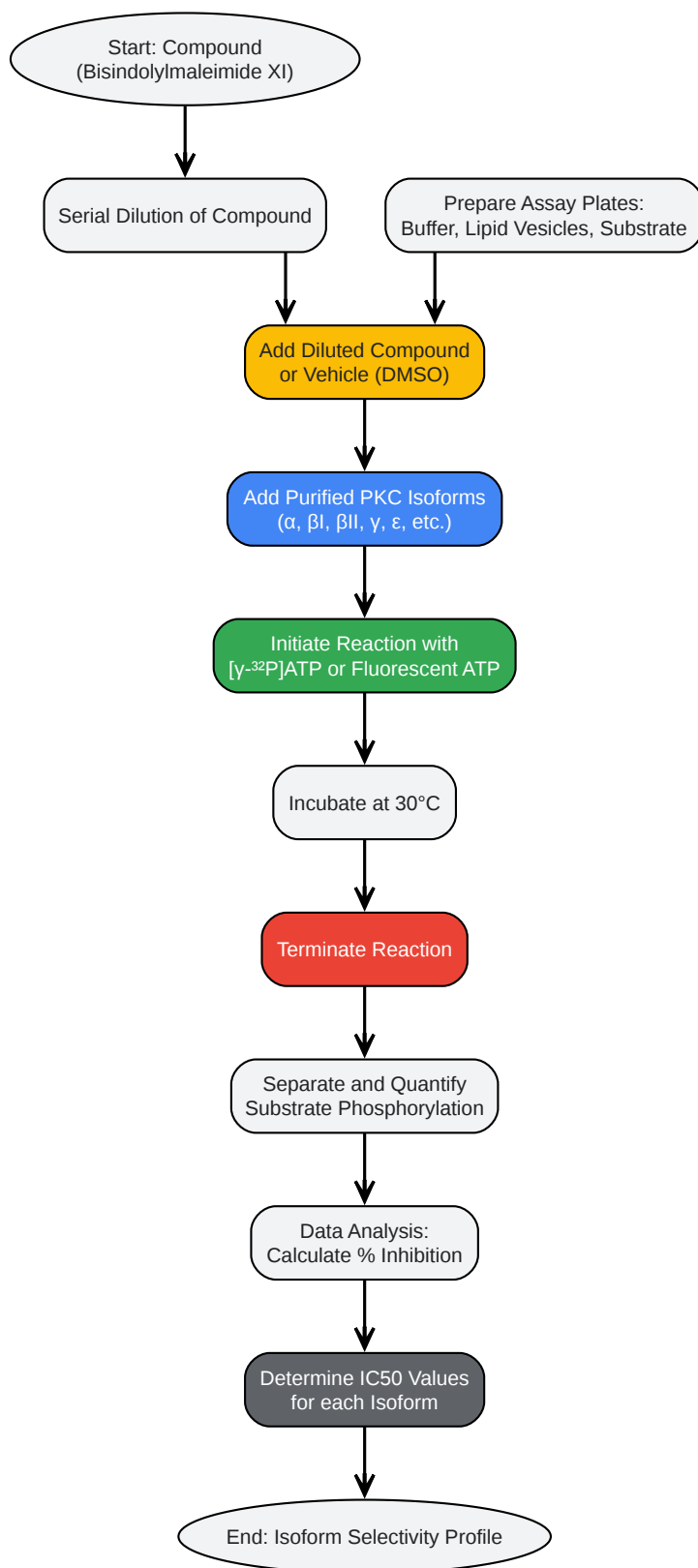
PKC Isoform	IC50 (nM)
PKC α	9[1][2]
PKC β I	28[1][2]
PKC β II	31[1]
PKC γ	37[1]
PKC ϵ	108[1][2]

This data highlights that **Bisindolylmaleimide XI hydrochloride** exhibits a pronounced selectivity for the conventional PKC isoforms (α , β I, β II, and γ) over the novel PKC isoform ϵ . Notably, it displays a 10-fold greater selectivity for PKC α and a 4-fold greater selectivity for PKC β I when compared to PKC ϵ [3].

Visualizing the Protein Kinase C Signaling Pathway

The following diagram illustrates a generalized signaling cascade involving the activation of Protein Kinase C isoforms, which play a pivotal role in a multitude of cellular processes.





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